

An In-Depth Technical Guide to 2,6-Dithiaspiro[3.3]heptane

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Compound of Interest

Compound Name: 2,6-Dithiaspiro[3.3]heptane

Cat. No.: B15492673

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2,6-Dithiaspiro[3.3]heptane is a unique sulfur-containing spirocyclic compound. While its nitrogen and oxygen-containing analogues, such as 2,6-diazaspiro[3.3]heptane, have garnered significant attention in medicinal chemistry as rigid scaffolds and bioisosteres for motifs like piperazine, **2,6-Dithiaspiro[3.3]heptane** remains a less explored chemical entity. This guide provides a comprehensive overview of the core technical information available for **2,6-Dithiaspiro[3.3]heptane**, including its chemical identity, synthesis, and known properties, compiled to serve as a foundational resource for researchers in chemical synthesis and materials science.

Chemical Identity and Properties

2,6-Dithiaspiro[3.3]heptane is a bicyclic organic compound where two thietane (four-membered sulfur-containing) rings are joined by a central spiro carbon atom. Its rigid, three-dimensional structure is of potential interest for creating novel molecular frameworks.

Table 1: Chemical Identifiers and Properties

Property	Value
IUPAC Name	2,6-Dithiaspiro[3.3]heptane
CAS Number	175-99-5
Molecular Formula	C ₅ H ₈ S ₂
Molecular Weight	132.25 g/mol
Appearance	Crystalline solid
Melting Point	68-69 °C

Synthesis of 2,6-Dithiaspiro[3.3]heptane

The primary and most cited method for the synthesis of **2,6-Dithiaspiro[3.3]heptane** involves a double nucleophilic substitution reaction between a pentaerythritol derivative and a sulfide source.

Experimental Protocol

The synthesis can be performed by reacting 1,3-dibromo-2,2-bis(bromomethyl)propane (also known as pentaerythrityl tetrabromide) with sodium sulfide.[\[1\]](#)

Reagents and Materials:

- 1,3-Dibromo-2,2-bis(bromomethyl)propane
- Sodium sulfide nonahydrate (Na₂S·9H₂O)
- Ethanol (EtOH)
- Water (H₂O)
- Phase-transfer catalyst (e.g., Adogen 464) (Optional, but can improve reaction efficiency)

Procedure:

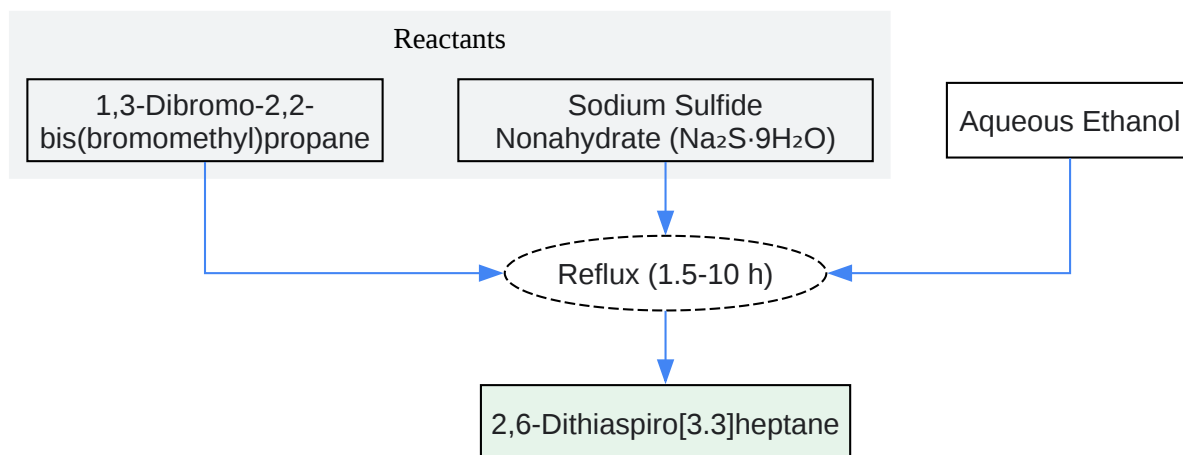
- A solution of sodium sulfide nonahydrate is prepared in aqueous ethanol.

- 1,3-Dibromo-2,2-bis(bromomethyl)propane is added to the sulfide solution.
- The reaction mixture is stirred vigorously and heated under reflux. A reaction time of 1.5 to 10 hours has been reported.[1][2]
- Upon completion, the reaction is cooled, and the product is isolated. This may involve extraction of the residue with a suitable organic solvent (e.g., chloroform), washing the combined organic extracts with water, drying over an anhydrous salt (e.g., Na_2SO_4), and concentrating under reduced pressure.[2]
- The crude product can be purified by chromatography or recrystallization.

Quantitative Data:

- Yield: A yield of 61% has been reported for this reaction.[1]

Synthesis Workflow Diagram



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Caption: Synthesis of **2,6-Dithiaspiro[3.3]heptane** via nucleophilic substitution.

Structure and Characterization

While detailed modern spectroscopic data (such as ^1H and ^{13}C NMR) for **2,6-Dithiaspiro[3.3]heptane** is not widely published, characterization would typically involve standard analytical techniques. The symmetrical nature of the molecule would lead to a simplified NMR spectrum. Its derivatives, such as **2,6-dithiaspiro[3.3]heptane 2,6-dioxide**, have been studied for their conformational rigidity and axial asymmetry.

Applications and Future Outlook

There is a notable lack of published applications for **2,6-Dithiaspiro[3.3]heptane** in the scientific literature, especially when compared to its analogues.

- **Analogues in Drug Discovery:** The related 2,6-diazaspiro[3.3]heptane and 2-oxa-6-azaspiro[3.3]heptane scaffolds are of significant interest to the pharmaceutical industry. Their rigid, three-dimensional structures serve as valuable non-classical bioisosteres for piperazine and morpholine, respectively, often improving properties like aqueous solubility and metabolic stability in drug candidates.
- **Potential in Materials Science:** Given the presence of two sulfur atoms, **2,6-Dithiaspiro[3.3]heptane** could be explored as a building block or ligand in coordination chemistry and materials science. The sulfur atoms could coordinate to metal centers to form novel polymers or metal-organic frameworks (MOFs). New macrocyclic polythiaethers have been prepared from this compound, with the resulting polysulfoxides showing potential as phase-transfer catalysts.^[3]

Conclusion

2,6-Dithiaspiro[3.3]heptane is a structurally intriguing molecule whose chemistry is significantly underdeveloped compared to its heteroatomic relatives. The established synthesis provides a viable route for its preparation, opening the door for further investigation. For researchers and scientists, this compound represents an opportunity to explore new chemical space, whether in the development of novel ligands for catalysis, unique monomers for polymer synthesis, or as a potential, albeit underexplored, scaffold for medicinal chemistry. The detailed experimental protocol provided herein serves as a starting point for such future investigations.

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